Application Notes & Protocols: In Vitro Profiling of 2-(3-Methoxyphenyl)morpholine

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Compound of Interest

Compound Name:	*2-(3-Methoxyphenyl)morpholine*
CAS No.:	*1017395-60-6*
Cat. No.:	*B1358596*

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Introduction

The morpholine heterocycle is a well-established pharmacophore in medicinal chemistry, frequently incorporated into centrally acting agents to modulate pharmacokinetic and pharmacodynamic properties.[1][2] Its presence can enhance aqueous solubility and brain permeability, making it a "privileged" structure for CNS drug discovery.[2] Phenylmorpholine derivatives, such as phenmetrazine, have historically been associated with psychostimulant activity, often mediated through interactions with monoamine transporters responsible for the reuptake of dopamine (DAT), norepinephrine (NET), and serotonin (SERT).[3]

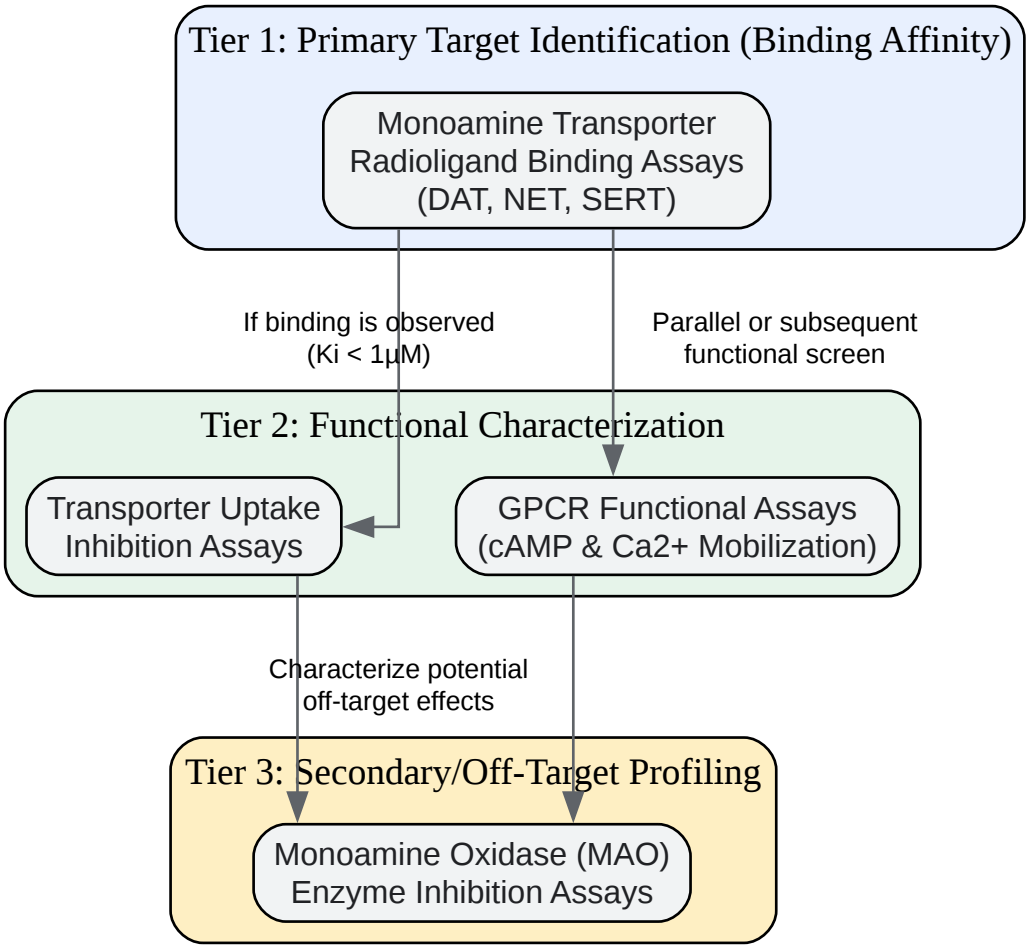
This document provides a detailed guide for the in vitro pharmacological characterization of **2-(3-Methoxyphenyl)morpholine**, a novel compound featuring this key structural motif. Given its chemical structure, it is hypothesized that its primary biological targets likely reside within the monoamine system. This guide outlines a logical, tiered screening cascade designed to elucidate its binding affinity, functional activity, and selectivity profile across monoamine transporters, G-protein coupled receptors (GPCRs), and monoamine oxidase (MAO) enzymes. The protocols herein are designed for researchers, scientists, and drug development

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professionals, emphasizing the rationale behind experimental choices and providing robust, self-validating methodologies.

Proposed Pharmacological Screening Cascade

A systematic approach is crucial to efficiently characterize the activity of a novel compound. We propose a three-tiered cascade that begins with high-affinity binding targets and progresses to functional and potential secondary or off-target activities. This workflow ensures that resources are directed toward the most relevant biological questions at each stage.



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Caption: Proposed screening cascade for **2-(3-Methoxyphenyl)morpholine**.

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Section 1: Monoamine Transporter Interaction Assays

The initial and most critical step is to determine if **2-(3-Methoxyphenyl)morpholine** directly interacts with the primary monoamine transporters. Radioligand binding assays are the gold standard for quantifying the affinity of a test compound for a specific receptor or transporter site.[4]

Protocol 1: Radioligand Binding Assays for DAT, NET, and SERT

Principle of the Assay This is a competitive binding assay where the test compound competes with a known high-affinity radioligand for binding to membranes prepared from cell lines stably expressing the human dopamine (hDAT), norepinephrine (hNET), or serotonin (hSERT) transporter.[5] The concentration of the test compound that inhibits 50% of the specific binding of the radioligand is the IC50, which is used to calculate the binding affinity constant (Ki).[4][5]

Materials and Reagents

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Reagent	Details	Source Example
Cell Membranes	Prepared from HEK293 cells stably expressing hDAT, hNET, or hSERT.	Commercially available or in-house preparation.
Radioligands	[^{3}H]-WIN 35,428 (for hDAT), [^{3}H]-Nisoxetine (for hNET), [^{3}H]-Citalopram (for hSERT).	PerkinElmer, American Radiolabeled Chemicals.
Test Compound	2-(3-Methoxyphenyl)morpholine, dissolved in DMSO.	N/A
Reference Compounds	GBR 12909 (DAT), Desipramine (NET), Fluoxetine (SERT).	Sigma-Aldrich, Tocris Bioscience.
Assay Buffer	50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, pH 7.4.	In-house preparation.
Wash Buffer	Ice-cold 50 mM Tris-HCl, pH 7.4.	In-house preparation.
Filter Mats	Glass fiber filters (e.g., GF/B or GF/C), pre-soaked in 0.5% polyethyleneimine (PEI).	Whatman, Millipore.
Scintillation Fluid	E.g., Ultima Gold™ or equivalent.	PerkinElmer.

Step-by-Step Methodology

- Compound Dilution: Prepare serial dilutions of **2-(3-Methoxyphenyl)morpholine** in assay buffer. A typical concentration range is 10^{-11} M to 10^{-5} M. Also prepare dilutions for the appropriate reference compound.
- Assay Setup: In a 96-well microplate, set up the following conditions in triplicate:
  - Total Binding: 25 µL of assay buffer.

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- Non-specific Binding (NSB): 25 µL of a high concentration of a suitable non-radiolabeled ligand (e.g., 10 µM GBR 12909 for DAT).
- Test Compound: 25 µL of each serial dilution.

- Add Radioligand: Add 25 µL of the appropriate [^{3}H]-radioligand (diluted in assay buffer to a final concentration near its Kd value, typically 1-5 nM) to all wells.
- Add Membranes: Add 200 µL of the appropriate transporter-expressing membrane preparation (typically 5-20 µg of protein per well) to initiate the binding reaction.[5] The final assay volume is 250 µL.
- Incubation: Incubate the plate for 60-120 minutes at room temperature (or 4°C, depending on the transporter) with gentle agitation to allow the binding to reach equilibrium.[5]
- Harvesting: Terminate the reaction by rapid vacuum filtration through the pre-soaked glass fiber filter mat using a cell harvester. This separates the bound radioligand (trapped on the filter) from the unbound.
- Washing: Quickly wash the filters 3-4 times with 3 mL of ice-cold wash buffer to remove any remaining unbound radioligand.[5]
- Detection: Place the filter mat into a scintillation vial or bag, add 3-5 mL of scintillation fluid, and quantify the radioactivity (in counts per minute, CPM) using a liquid scintillation counter.

Data Analysis and Interpretation

- Calculate Specific Binding: Specific Binding = Total Binding (CPM) - Non-specific Binding (CPM).
- Plot the data as percent specific binding versus the log concentration of the test compound.
- Fit the data using a non-linear regression model (sigmoidal dose-response) to determine the IC50 value.
- Calculate the Ki value using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant for the transporter.

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- Self-Validation: The reference compound should yield an IC50 value within the expected range for the assay to be considered valid. The specific binding window (Total/NSB) should be greater than 5.

Protocol 2: Monoamine Transporter Uptake Inhibition Assays

Principle of the Assay This functional assay measures the ability of the test compound to inhibit the primary function of the transporter: clearing monoamines from the extracellular space.[6] Cells overexpressing a specific transporter are incubated with a radiolabeled substrate (e.g., [^{3}H]-dopamine). A potent inhibitor will block the uptake of this substrate into the cell, resulting in a lower intracellular radioactive signal.[7] This assay confirms that binding affinity (from Protocol 1) translates to functional activity.

Materials and Reagents

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Reagent	Details	Source Example
Cell Line	HEK293 or CHO cells stably expressing hDAT, hNET, or hSERT.	ATCC, commercially available.
Radiolabeled Substrates	[^{3}H]-Dopamine (for hDAT), [^{3}H]-Norepinephrine (for hNET), [^{3}H]-Serotonin (5-HT) (for hSERT).	PerkinElmer.
Test Compound	2-(3-Methoxyphenyl)morpholine, dissolved in DMSO.	N/A
Reference Inhibitors	GBR 12909 (DAT), Desipramine (NET), Fluoxetine (SERT).	Sigma-Aldrich, Tocris Bioscience.
Uptake Buffer	Krebs-HEPES Buffer (KHB): 120 mM NaCl, 3 mM KCl, 2 mM $CaCl_2$, 2 mM $MgCl_2$, 10 mM HEPES, pH 7.3.	In-house preparation.
Lysis Buffer	1% Sodium Dodecyl Sulfate (SDS).	In-house preparation.

Step-by-Step Methodology

- Cell Plating: Seed the transporter-expressing cells into a 96-well plate (e.g., Poly-D-Lysine coated) and grow until they form a confluent monolayer (80-95% confluency).
- Compound Pre-incubation: Aspirate the culture medium and wash the cells once with 100 µL of room temperature uptake buffer.
- Add 50 µL of uptake buffer containing serial dilutions of **2-(3-Methoxyphenyl)morpholine** or a reference inhibitor to the appropriate wells. For control wells (maximum uptake), add buffer with vehicle (DMSO).

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- Pre-incubate the plate for 10-30 minutes at room temperature or 37°C.[8]
- Initiate Uptake: Add 50 µL of uptake buffer containing the radiolabeled substrate (e.g., final concentration of 20 nM [^{3}H]-dopamine) to all wells to initiate the uptake reaction.[7]
- Incubation: Incubate for a short period at room temperature (typically 1-5 minutes).[7] The exact time should be optimized to be within the linear range of uptake for each transporter.
- Terminate Uptake: Rapidly terminate the reaction by aspirating the buffer and washing the cells 3-4 times with 200 µL of ice-cold uptake buffer. This removes extracellular radiolabel.[7]
- Cell Lysis: Add 100-200 µL of lysis buffer (e.g., 1% SDS) to each well and incubate for 30 minutes to lyse the cells and release the intracellular contents.[7]
- Detection: Transfer the lysate from each well to a scintillation vial, add scintillation fluid, and quantify the radioactivity using a liquid scintillation counter.

Data Analysis and Interpretation

- Define 100% uptake from the vehicle control wells and 0% uptake from wells containing a high concentration of a known potent inhibitor (non-specific uptake).
- Calculate the percent inhibition for each concentration of the test compound.
- Plot percent inhibition versus the log concentration of the test compound and fit the data using non-linear regression to determine the IC50 value.
- Self-Validation: The IC50 values for the reference inhibitors should be consistent with historical data. The signal-to-background ratio (maximum uptake / non-specific uptake) should be at least 4.

Section 2: G-Protein Coupled Receptor (GPCR) Functional Assays

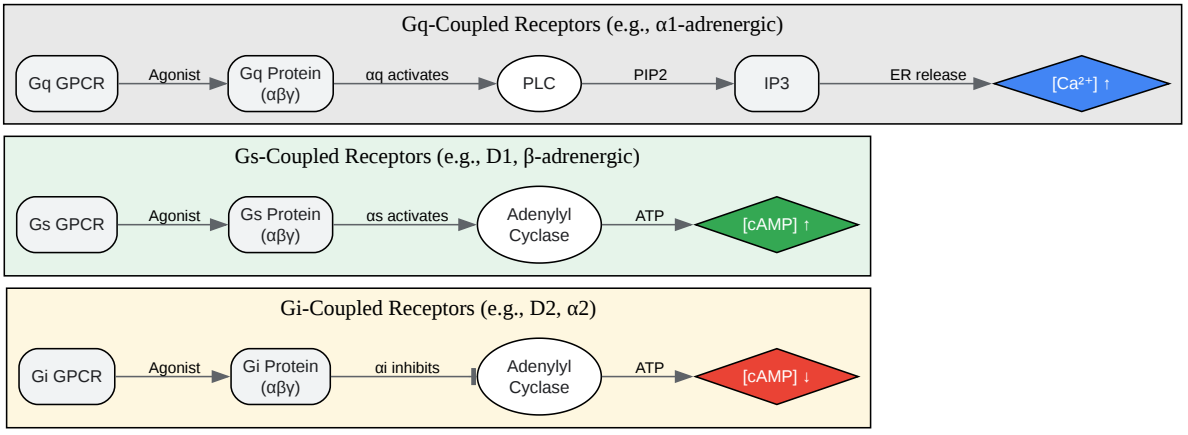
If the compound shows weak activity at transporters or if a broader screening is desired, assessing its function at key monoamine GPCRs is the next logical step. Dopamine (e.g., D2), norepinephrine (e.g., α2-adrenergic), and serotonin receptors are critical CNS targets. These

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assays determine if the compound acts as an agonist (activates the receptor) or an antagonist (blocks the action of a native agonist).

GPCR Signaling Pathways Overview

GPCRs transduce extracellular signals by activating intracellular G-proteins. The primary signaling pathways relevant to monoamine receptors involve the modulation of cyclic AMP (cAMP) and intracellular calcium (Ca^{2+}).



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Caption: Major GPCR signaling pathways relevant to monoamine receptors.

Protocol 3: cAMP Accumulation/Inhibition Assay

Principle of the Assay This assay measures changes in intracellular cAMP levels, a critical second messenger.[9] Activation of Gs-coupled receptors stimulates adenylyl cyclase, increasing cAMP levels.[10] Conversely, activation of Gi-coupled receptors inhibits adenylyl cyclase, decreasing cAMP levels.[10][11] Commercially available kits (e.g., HTRF, FRET, or luminescence-based) are commonly used for detection.[10]

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Materials and Reagents

Reagent	Details	Source Example
Cell Line	CHO or HEK293 cells stably expressing the target GPCR (e.g., human D2 receptor).	Commercially available.
cAMP Assay Kit	HTRF cAMP Dynamic 2 kit or GloSensor™ cAMP Assay.	Cisbio, Promega.
Test Compound	2-(3-Methoxyphenyl)morpholine.	N/A
Reference Ligands	Quinpirole (D2 agonist), Haloperidol (D2 antagonist).	Tocris Bioscience.
Forskolin	Adenylyl cyclase stimulator (used for Gi assays).	Sigma-Aldrich.
Assay Buffer	Hank's Balanced Salt Solution (HBSS) or as specified by the kit.	Gibco.

Step-by-Step Methodology

A. Agonist Mode (Testing for Receptor Activation)

- Cell Plating: Seed cells into a 384-well white assay plate and culture overnight.[11]
- Compound Addition:
  - For Gs-coupled receptors: Add serial dilutions of the test compound directly to the cells.
  - For Gi-coupled receptors: Add serial dilutions of the test compound along with a fixed concentration of forskolin (e.g., 1-10 µM) to stimulate basal cAMP production.[10][11] This allows for the measurement of inhibition.
- Incubation: Incubate for 30-60 minutes at room temperature as per the kit manufacturer's instructions.

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- Detection: Add the cAMP detection reagents (e.g., HTRF lysis buffer and reagents) and incubate for 60 minutes. Read the plate on a compatible plate reader.

B. Antagonist Mode (Testing for Receptor Blockade)

- Cell Plating: Prepare cells as in the agonist mode.
- Antagonist Pre-incubation: Add serial dilutions of the test compound and pre-incubate for 15-30 minutes.
- Agonist Challenge: Add a known reference agonist at a concentration that gives 80% of its maximal response (EC80).
- Incubation & Detection: Follow the same steps as the agonist mode. An effective antagonist will reduce the signal generated by the reference agonist.

Data Analysis and Interpretation

- Agonist Mode: Plot the response (e.g., HTRF ratio) against the log concentration of the test compound to determine the EC50 (potency) and Emax (efficacy) values.
- Antagonist Mode: Plot the response against the log concentration of the test compound to determine the IC50 value, which can be used to calculate the antagonist affinity constant (Kb).
- Self-Validation: Reference agonists and antagonists must produce EC50 and IC50 values in the expected range. The assay window (stimulated vs. basal signal) should be robust.

Protocol 4: Calcium Mobilization Assay

Principle of the Assay This assay is used for Gq-coupled receptors, which activate phospholipase C (PLC), leading to the production of inositol triphosphate (IP3) and the subsequent release of calcium from intracellular stores.[12][13] The transient increase in intracellular Ca^{2+} is detected using a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM). The change in fluorescence intensity is directly proportional to receptor activation.[14][15]

Materials and Reagents

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Reagent	Details	Source Example
Cell Line	HEK293 or CHO cells stably expressing the target Gq-coupled GPCR (e.g., α1A-adrenergic receptor).	Commercially available.
Calcium Indicator Dye	Fluo-4 AM or a commercial kit like FLIPR® Calcium Assay Kit.	Invitrogen, Molecular Devices.
Test Compound	2-(3-Methoxyphenyl)morpholine.	N/A
Reference Ligands	Phenylephrine (α1 agonist), Prazosin (α1 antagonist).	Tocris Bioscience.
Assay Buffer	HBSS supplemented with 20 mM HEPES and 2.5 mM probenecid (anion transport inhibitor to aid dye retention). [14][15]	In-house preparation.

Step-by-Step Methodology

- Cell Plating: Seed cells into a 96- or 384-well black, clear-bottom assay plate and culture overnight to form a confluent monolayer.[14]
- Dye Loading: Remove the culture medium and add the calcium indicator dye solution (prepared in assay buffer). Incubate for 30-60 minutes at 37°C, followed by 30 minutes at room temperature, protected from light.[14]
- Detection: Place the assay plate into a fluorescence plate reader equipped with an automated liquid handling system (e.g., FlexStation® or FLIPR®).
- Agonist Mode:
  - Establish a stable baseline fluorescence reading for ~20 seconds.

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- The instrument automatically injects the test compound (at various concentrations) into the wells.
- Continue to measure fluorescence intensity for an additional 60-120 seconds to capture the peak response.

- Antagonist Mode:
  - Pre-incubate the dye-loaded cells with serial dilutions of the test compound for 15-30 minutes before placing the plate in the reader.
  - The instrument will then inject a reference agonist at its EC80 concentration to challenge the system.

Data Analysis and Interpretation

- The response is typically measured as the peak fluorescence intensity minus the baseline reading.
- For agonist mode, determine EC50 and Emax values.
- For antagonist mode, determine the IC50 value.
- Self-Validation: The reference agonist should elicit a robust and dose-dependent increase in fluorescence. The Z'-factor, a measure of assay quality, should be ≥ 0.5.

Section 3: Enzyme Inhibition Assays

To complete the pharmacological profile, it is prudent to investigate whether **2-(3-Methoxyphenyl)morpholine** interacts with key metabolic enzymes in the monoamine pathway, such as Monoamine Oxidase (MAO). MAO-A and MAO-B are critical for degrading neurotransmitters and their inhibition can have profound physiological effects.[16]

Protocol 5: Monoamine Oxidase (MAO-A & MAO-B) Inhibition Assay

Principle of the Assay This assay measures the activity of the MAO-A or MAO-B enzyme. The enzyme catalyzes the oxidative deamination of a substrate, producing H_2O_2 as a byproduct.

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[16] The H_2O_2 then reacts with a probe in the presence of horseradish peroxidase (HRP) to generate a fluorescent or colorimetric signal.[16] An inhibitor of MAO will prevent this reaction, leading to a reduced signal.

Materials and Reagents

Reagent	Details	Source Example
Enzyme Source	Recombinant human MAO-A and MAO-B.	Sigma-Aldrich, Corning.
MAO Assay Kit	E.g., MAO-Glo™ Assay or similar fluorometric kits.	Promega, Assay Genie.[17]
Substrate	As provided in the kit, or a specific substrate like p-tyramine.	Kit-dependent.
Test Compound	2-(3-Methoxyphenyl)morpholine.	N/A
Reference Inhibitors	Clorgyline (MAO-A selective), Selegiline (MAO-B selective).	Sigma-Aldrich.

Step-by-Step Methodology

- Assay Setup: In a 96-well white plate, add assay buffer, the test compound at various concentrations, and the MAO-A or MAO-B enzyme.
- Pre-incubation: Incubate for 15 minutes at room temperature to allow the compound to interact with the enzyme.
- Initiate Reaction: Add the MAO substrate to all wells to start the enzymatic reaction.
- Incubation: Incubate for 60 minutes at room temperature.
- Detection: Add the detection reagent (containing HRP and the probe) and incubate for 20 minutes to allow the signal to develop.

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- Measurement: Read the luminescence or fluorescence on a compatible plate reader.

Data Analysis and Interpretation

- Calculate the percent inhibition relative to a no-inhibitor control.
- Plot the percent inhibition versus the log concentration of the test compound.
- Fit the curve using non-linear regression to determine the IC50 value for both MAO-A and MAO-B.
- Selectivity Index: Calculate the selectivity by dividing the IC50 for the less potent isoform by the IC50 for the more potent isoform (e.g., IC50(MAO-A) / IC50(MAO-B)).
- Self-Validation: The selective reference inhibitors should demonstrate potent inhibition of their respective target enzymes and weak inhibition of the other isoform.

Summary of Data Interpretation

The collective data from these assays will provide a comprehensive pharmacological profile of **2-(3-Methoxyphenyl)morpholine**. The results should be compiled into a summary table to easily compare potency and selectivity across all targets.

Example Data Summary Table

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Assay Type	Target	Parameter	Result (nM)	Selectivity vs. Primary Target
Binding	hDAT	Ki	50	1x
hNET	Ki	25	2x	
hSERT	Ki	>10,000	>200x	
Functional Uptake	hDAT	IC50	120	1x
hNET	IC50	65	1.8x	
hSERT	IC50	>10,000	>80x	
Functional GPCR	hD2 Receptor	EC50/IC50	>10,000	>80x
α2A-Adrenergic	EC50/IC50	>10,000	>80x	
Enzyme Inhibition	MAO-A	IC50	>10,000	>80x
MAO-B	IC50	>10,000	>80x	

Note: Data shown is hypothetical for illustrative purposes.

Based on this hypothetical data, one would conclude that **2-(3-Methoxyphenyl)morpholine** is a potent and selective dual inhibitor of the dopamine and norepinephrine transporters with weak or no activity at the serotonin transporter, representative monoamine GPCRs, or MAO enzymes.

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